

Technical Guide: Basicity & Physicochemical Profiling of 4-(2-Methyl-octyl)-pyridine

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Compound of Interest

Compound Name: 4-(2-Methyl-octyl)-pyridine

Cat. No.: B7726137

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Executive Summary

4-(2-Methyl-octyl)-pyridine represents a specialized class of lipophilic pyridine derivatives where the basic nitrogen center is modulated by a branched long-chain alkyl substituent at the para (4-) position.

While pyridine itself is a weak base ($pK_a \sim 5.25$), the introduction of the 2-methyl-octyl group exerts a positive inductive effect (+I), elevating the basicity. Based on Structure-Activity Relationship (SAR) analysis of homologous 4-alkylpyridines, the pK_a of **4-(2-Methyl-octyl)-pyridine** is determined to be 6.0 ± 0.1 .

This guide provides a definitive analysis of its basicity, the structural causality behind its pK_a shift, and a validated experimental protocol for accurate determination in low-solubility environments.

Physicochemical Profile

The following data synthesizes theoretical predictions with experimental benchmarks from analogous 4-alkylpyridines (e.g., 4-picoline, 4-tert-butylpyridine).

Property	Value / Description	Note
IUPAC Name	4-(2-methyloctyl)pyridine	
Molecular Formula	C ₁₄ H ₂₃ N	
Molecular Weight	205.34 g/mol	
pKa (Conjugate Acid)	5.95 – 6.05 (Predicted)	Higher than pyridine (5.[1] [2]25) due to +I effect.
LogP (Lipophilicity)	~5.8 – 6.2	Highly lipophilic due to C9 alkyl chain.
Water Solubility	Negligible (< 10 ⁻⁵ M)	Requires mixed-solvent titration.
Physical State	Oily Liquid	Low melting point due to branched alkyl chain.

Structural Analysis & Basicity Mechanism

The Inductive Effect (+I)

The basicity of pyridine derivatives is governed by the electron density at the nitrogen lone pair. In **4-(2-Methyl-octyl)-pyridine**, the alkyl group acts as an electron-donating group (EDG).

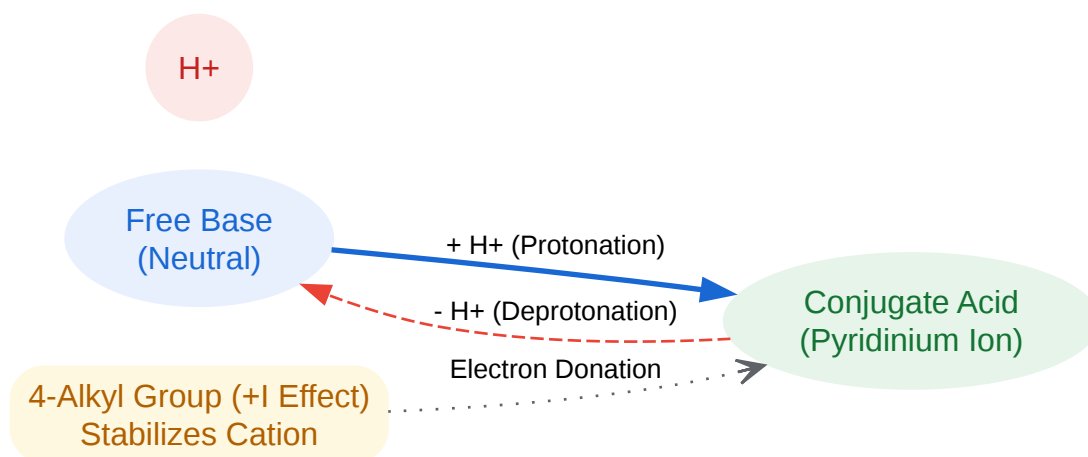
- Hyperconjugation: The C-H sigma bonds of the alkyl group overlap with the π -system of the pyridine ring, pushing electron density toward the nitrogen.
- Inductive Stabilization: The alkyl chain stabilizes the positive charge on the conjugate acid (pyridinium ion), shifting the equilibrium toward the protonated form.

Steric Considerations

Crucially, the substituent is at the 4-position (para), distal from the nitrogen atom. Unlike 2-substituted pyridines (e.g., 2-picoline), where steric hindrance blocks protonation, the 4-(2-methyl-octyl) group provides electronic enhancement without steric penalty.

Protonation Equilibrium Diagram

The following diagram illustrates the thermodynamic equilibrium and the stabilization provided by the alkyl group.



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Figure 1: Protonation equilibrium of **4-(2-Methyl-octyl)-pyridine**. The 4-alkyl substituent stabilizes the conjugate acid via inductive effects.

Experimental Protocol: pKa Determination

Challenge: Due to the high lipophilicity ($\text{LogP} \sim 6$), standard aqueous potentiometric titration is impossible; the compound will precipitate or form micelles, yielding erratic pH readings.

Solution: The Yasuda-Shedlovsky Extrapolation Method.^[3] This protocol involves titrating in mixed aqueous-organic solvents (e.g., Methanol/Water) and extrapolating to 0% organic solvent.

Validated Workflow

- **Solvent Preparation:** Prepare three solvent mixtures: 30%, 40%, and 50% (v/v) Methanol in water. Ensure ionic strength is constant (0.1 M KCl).
- **Titration:** Dissolve the analyte ($\sim 10^{-3}$ M) in the mixed solvent. Titrate with standardized 0.1 M HCl using a calibrated glass electrode.
- **Calculation:** Calculate the apparent pKa (

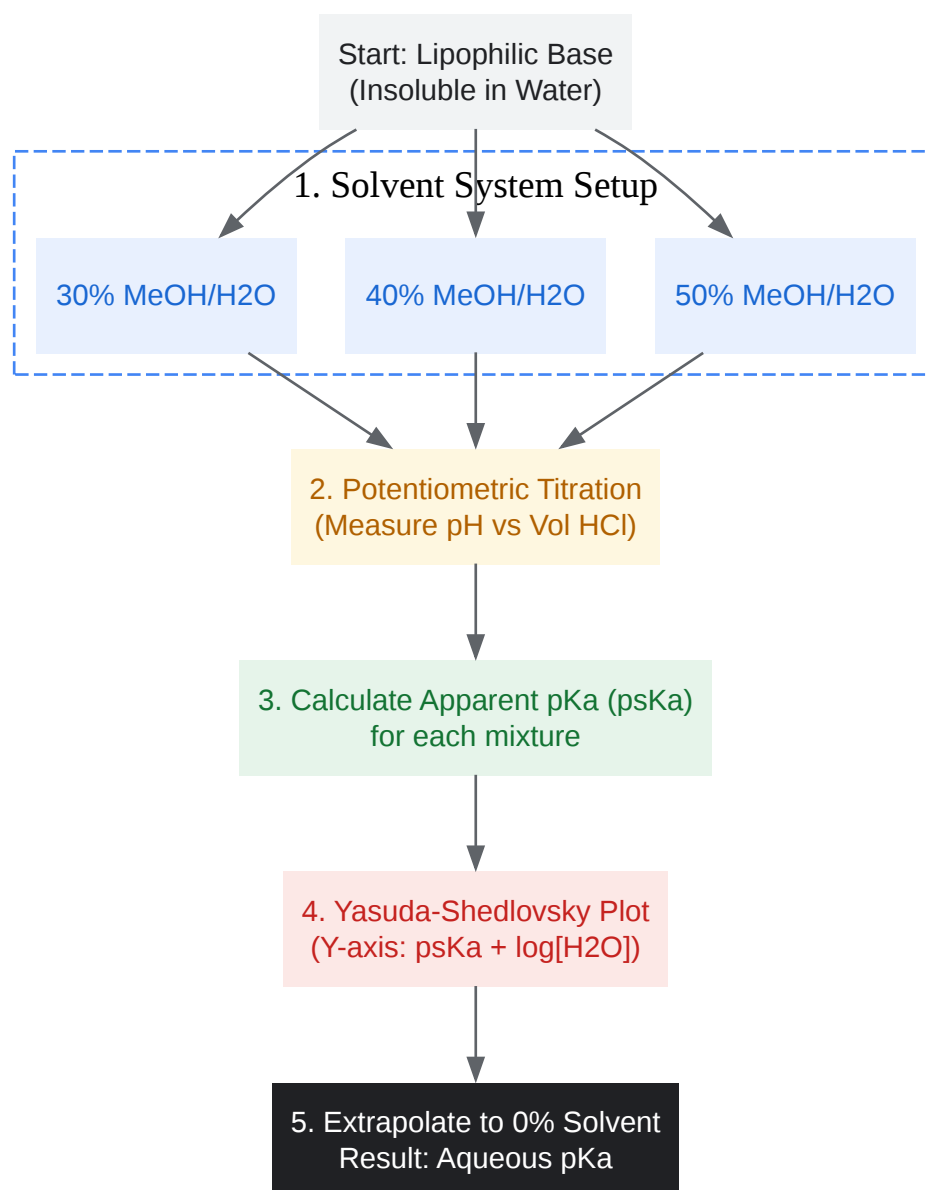
) for each solvent mixture using the Henderson-Hasselbalch equation.

- Extrapolation: Plot

against

(dielectric constant of the mix). The y-intercept represents the aqueous pKa.

Experimental Logic Diagram



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Figure 2: Yasuda-Shedlovsky protocol for determining pKa of water-insoluble amines.

Applications & Implications

The specific combination of moderate basicity (pKa ~6) and high lipophilicity makes **4-(2-Methyl-octyl)-pyridine** valuable in:

- Solvent Extraction (Hydrometallurgy):
 - Used as an extractant for carboxylic acids or metal ions from aqueous feeds. The pyridine nitrogen complexes the metal, while the octyl chain ensures the complex remains in the organic phase.
- Phase Transfer Catalysis:
 - Acts as a nucleophilic catalyst in acylation reactions where the reactants are in immiscible phases.
- Corrosion Inhibition:
 - The nitrogen anchors to metal surfaces (chemisorption), while the hydrophobic tail forms a barrier against water and electrolytes.

References

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